

Glycofurol: A Comprehensive Technical Safety and Handling Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the material safety data for **Glycofurol** (CAS No. 31692-85-0), also known as Tetraglycol. The information is compiled from various material safety data sheets (MSDS) and technical documents to ensure a thorough understanding of its properties and associated safety protocols. This document is intended to be a vital resource for professionals working with **Glycofurol** in research and development settings.

Chemical and Physical Properties

Glycofurol is a clear, colorless, and nearly odorless liquid.[1] It is utilized in the pharmaceutical industry as a solvent and penetration enhancer, particularly for parenteral formulations.[1][2] A summary of its key physical and chemical properties is presented below.



Property	Value	Source(s)	
CAS Number	31692-85-0	[3][4][5]	
Molecular Formula	C7H16O4 (average)	[1][3]	
Molecular Weight	190.24 g/mol (average) [1]		
Appearance	Clear, colorless liquid	[1]	
Odor	Almost odorless	[1]	
Boiling Point	80-100 °C (for Glycofurol 75)	[1]	
Density	1.070-1.090 g/cm³ at 20°C	[1]	
Density	1.09 g/mL at 25°C	[3][6]	
Flash Point	> 110.00 °C (> 230.00 °F) TCC	[7][8]	
Viscosity (dynamic)	8-18 mPa⋅s at 20°C (for Glycofurol 75)	[1]	
Refractive Index	1.4545	[1]	
Solubility	Miscible with water, ethanol (95%), glycerin, and polyethylene glycol 400. Immiscible with arachis oil, isopropyl ether, and petroleum ether.	[1]	

Toxicological Data

The toxicological profile of **Glycofurol** indicates that it is generally considered to be of low toxicity when used as a pharmaceutical excipient.[1] However, some sources indicate it can be an irritant and may have effects on fertility or an unborn child.[4][5] It is crucial to handle this substance with appropriate care.



Parameter	Species	Route	Value	Source(s)
LD50	Mouse	Intravenous	3500 mg/kg	[7][8]
LD50	Mouse	Intraperitoneal	7800 mg/kg	[7][8]
LDLo	Rat	Intravenous	1000 mg/kg	[7][8]

Experimental Protocols: The provided MSDS and technical documents do not detail the specific experimental methodologies used to determine the toxicological data. This information is typically found in dedicated toxicology studies. The provided data is based on historical findings from research publications.[7][8]

Hazard Identification and Classification

There is some variation in the hazard classification of **Glycofurol** across different safety data sheets. While some sources state that it does not meet the criteria for classification as a hazardous substance, others identify potential hazards.[3][4][5][9]

- GHS Classification (as per some sources):
 - Eye Irritation, Category 2[4][5]
 - Reproductive Toxicity, Category 1B[4][5]
- Hazard Statements:
 - H319: Causes serious eye irritation.[4][5]
 - H360: May damage fertility or the unborn child.[4][5]
- Precautionary Statements:
 - P201, P202, P203: Obtain, read, and follow all safety instructions before use.[4][5]
 - P264: Wash hands thoroughly after handling.[4][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]



- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P308+P313, P318: IF exposed or concerned: Get medical advice/attention.[4][5]
- P405: Store locked up.[4][5]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4][5]

Handling, Storage, and Emergency Procedures

Proper handling and storage are essential to ensure safety when working with **Glycofurol**. The following sections outline the recommended procedures.

Safe Handling and Personal Protective Equipment (PPE)

- Handling: Handle in a well-ventilated area.[4] Avoid contact with skin, eyes, and clothing.[5]
 Do not eat, drink, or smoke in work areas.[3]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[4]
 [5]
 - Skin Protection: Wear chemical-resistant gloves (e.g., tested to EN 374) and protective clothing.[3][4]
 - Respiratory Protection: If ventilation is inadequate, use a suitable respirator.

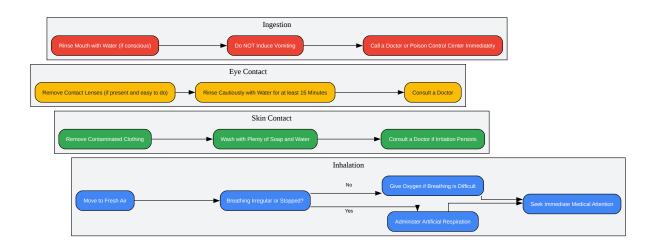
Storage Conditions

Store in a cool, dry, and well-ventilated place.[1][4] Keep containers tightly closed and protected from light.[1] Store away from incompatible materials such as oxidizing agents.[1][3]

First Aid Measures

A standardized workflow for first aid response to **Glycofurol** exposure is crucial.





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Caption: First aid procedures for Glycofurol exposure.

Firefighting Measures

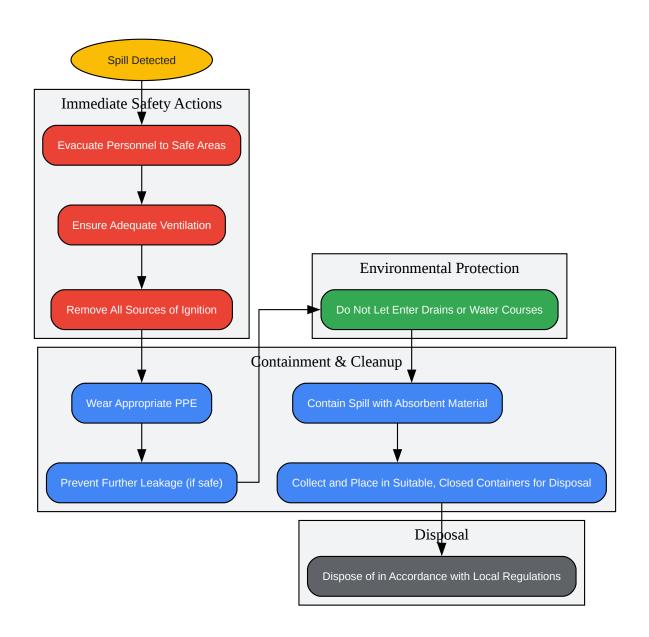
- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[3][4]
- Unsuitable Extinguishing Media: Water jet.[3]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO2).[3]



 Advice for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[4][10]

Accidental Release Measures

The logical workflow for responding to a **Glycofurol** spill is outlined below.





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Caption: Workflow for handling a Glycofurol spill.

Stability and Reactivity

- Chemical Stability: Stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[3]
- Possibility of Hazardous Reactions: No known hazardous reactions.[3]
- Conditions to Avoid: No specific conditions to avoid are known.[3]
- Incompatible Materials: Strong oxidizing agents.[1][3]
- Hazardous Decomposition Products: Under fire conditions, hazardous combustion products such as carbon monoxide and carbon dioxide can be produced.[3]

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet provided by the manufacturer. Always follow established laboratory safety protocols and regulatory guidelines when handling any chemical substance.

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